Application Note: Quantification of Lamotrigine in Dried Blood Spots using Isotopic Internal Standard

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Lamotrigine-13C3
Cat. No.:	B602491

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Introduction

Lamotrigine is a second-generation anti-epileptic drug used for treating focal and generalized seizures.[1] Due to its high pharmacokinetic variability, therapeutic drug monitoring (TDM) of lamotrigine is crucial to optimize treatment and minimize adverse effects.[2][3] Dried blood spot (DBS) sampling offers a minimally invasive alternative to traditional venous blood collection, making it more patient-friendly, especially for remote and pediatric monitoring.[4][5] This application note details a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of lamotrigine in dried blood spots, utilizing Lamotrigine-$^{13}C_3$ as an internal standard to ensure high accuracy and precision.

The use of a stable isotope-labeled internal standard like Lamotrigine-$^{13}C_3$ is critical as it co-elutes with the analyte and experiences similar matrix effects and ionization suppression, leading to more reliable quantification. This method has been validated for selectivity, accuracy, precision, and stability, demonstrating its suitability for routine clinical applications.

Experimental Protocols
Materials and Reagents

- Analytes and Internal Standard: Lamotrigine and Lamotrigine-$^{13}C_3$ internal standard (IS).

- Blood Collection Cards: Grade 903 filter paper or equivalent.

- Solvents and Chemicals: Methanol (LC-MS grade), acetonitrile (LC-MS grade), formic acid, and water (ultrapure).

- Equipment:

  - LC-MS/MS system (e.g., Waters Acquity UPLC with a tandem mass spectrometer).

  - Pipettes and disposable tips.

  - DBS puncher (e.g., 3 mm or 6 mm).

  - Microcentrifuge tubes.

  - Ultrasonicator.

  - Vortex mixer.

  - Nitrogen evaporator.

Sample Preparation: Dried Blood Spot (DBS)

- Blood Collection: Spot whole blood (approximately 50 µL) onto the designated circles of the filter card.

- Drying: Allow the spots to dry at ambient temperature for a minimum of 3 hours in a horizontal position, protected from direct sunlight.

- Storage: Once dried, store the DBS cards in sealed bags with desiccant at -20°C until analysis.

- Extraction:

  - Punch a 3 mm disc from the center of the dried blood spot into a clean microcentrifuge tube.

  - Add 100 µL of the internal standard working solution (Lamotrigine-$^{13}C_3$ in methanol).

  - Vortex for 30 seconds.

Tech Support

- Ultrasonicate for 15 minutes.

- Centrifuge at 13,000 rpm for 10 minutes.

- Transfer 50 µL of the supernatant to a clean tube.

- Evaporate the solvent to dryness under a gentle stream of nitrogen.

- Reconstitute the residue in 100 µL of the mobile phase.

- Inject a 5-20 µL aliquot into the LC-MS/MS system.

LC-MS/MS Method

- LC System: UPLC system.

- Column: A suitable C18 column (e.g., Waters Acquity UPLC BEH Phenyl 1.7 µm, 2.1×50 mm).

- Column Temperature: 50°C.

- Mobile Phase:

  - A: 0.1% Formic acid in water.

  - B: 0.1% Formic acid in methanol.

- Flow Rate: 0.6 mL/min.

- Gradient:

  - Start with 80% A and 20% B.

  - Linearly increase to 35% B over 1.6 minutes.

  - Further increase to 50% B until 2.4 minutes.

  - Increase to 100% B at 3.3 minutes and hold for re-equilibration.

- Mass Spectrometer: Tandem mass spectrometer.

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.

- MRM Transitions:

  - Lamotrigine: Precursor ion > Product ion (specific m/z values to be optimized).

  - Lamotrigine-$^{13}C_3$: Precursor ion > Product ion (specific m/z values to be optimized).

Data Presentation

Calibration Curve

The method was linear over the concentration range of 0.1 to 20 µg/mL for lamotrigine in dried blood spots.

Concentration (µg/mL)	Peak Area Ratio (Analyte/IS)
0.1	Example Value
0.5	Example Value
1.0	Example Value
5.0	Example Value
10.0	Example Value
20.0	Example Value
Correlation Coefficient (r^2)	> 0.99

Accuracy and Precision

The intra- and inter-day accuracy and precision were evaluated at low, medium, and high quality control (QC) concentrations.

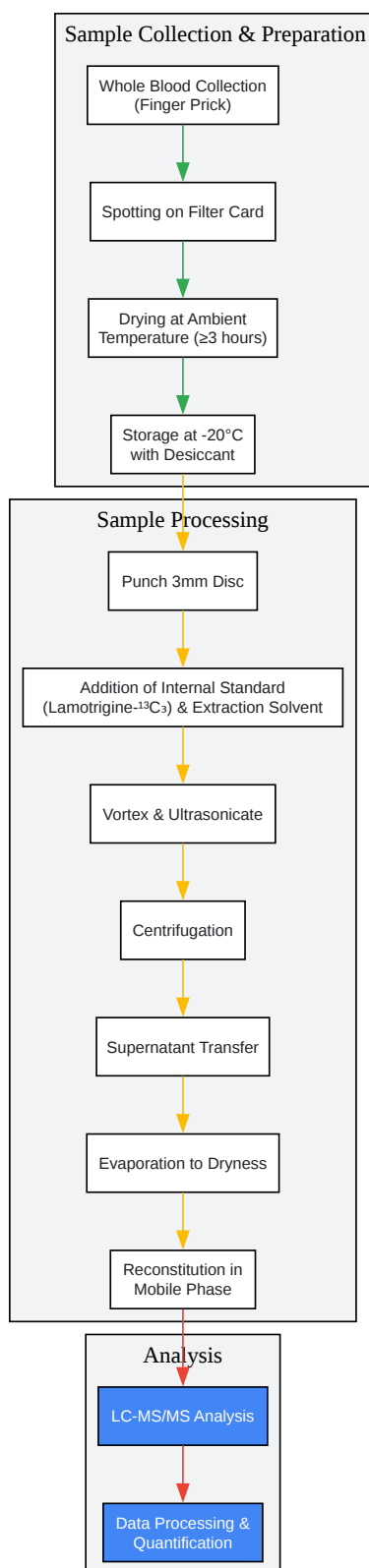| QC Level	Concentration (µg/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%)	Inter-day Precision (%CV)	Inter-day Accuracy (%)
Low	0.3	< 15	85-115	< 15	85-115
Medium	3.0	< 15	85-115	< 15	85-115
High	15.0	< 15	85-115	< 15	85-115

Data adapted from typical validation results for similar assays.

Recovery

The extraction recovery of lamotrigine from dried blood spots was determined at three QC levels.

QC Level	Concentration (µg/mL)	Mean Recovery (%)
Low	0.3	> 85
Medium	3.0	> 85
High	15.0	> 85

Mandatory Visualization

Tech Support

Sample Collection & Preparation

Whole Blood Collection
(Finger Prick)

↓

Spotting on Filter Card

↓

Drying at Ambient
Temperature (≥3 hours)

↓

Storage at -20°C
with Desiccant

Sample Processing

Punch 3mm Disc

↓

Addition of Internal Standard
(Lamotrigine-$^{13}C_3$) & Extraction Solvent

↓

Vortex & Ultrasonicate

↓

Centrifugation

↓

Supernatant Transfer

↓

Evaporation to Dryness

↓

Reconstitution in
Mobile Phase

Analysis

LC-MS/MS Analysis

↓

Data Processing &
Quantification

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Caption: Experimental workflow for Lamotrigine quantification in DBS.

Conclusion

This application note provides a detailed protocol for the quantification of lamotrigine in dried blood spots using a stable isotope-labeled internal standard and LC-MS/MS. The method is shown to be accurate, precise, and reliable, making it a valuable tool for therapeutic drug monitoring of lamotrigine in a clinical research setting. The use of DBS offers significant advantages in terms of sample collection and patient comfort, facilitating more frequent and convenient monitoring.

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